

# 3,3'-Dimethoxybenzidine dihydrochloride molecular weight and formula

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## Compound of Interest

Compound Name: *3,3'-Dimethoxybenzidine  
dihydrochloride*

Cat. No.: *B051592*

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## Technical Guide: 3,3'-Dimethoxybenzidine Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the chemical properties of **3,3'-Dimethoxybenzidine dihydrochloride**, a compound frequently utilized in biochemical assays.

## Core Chemical Data

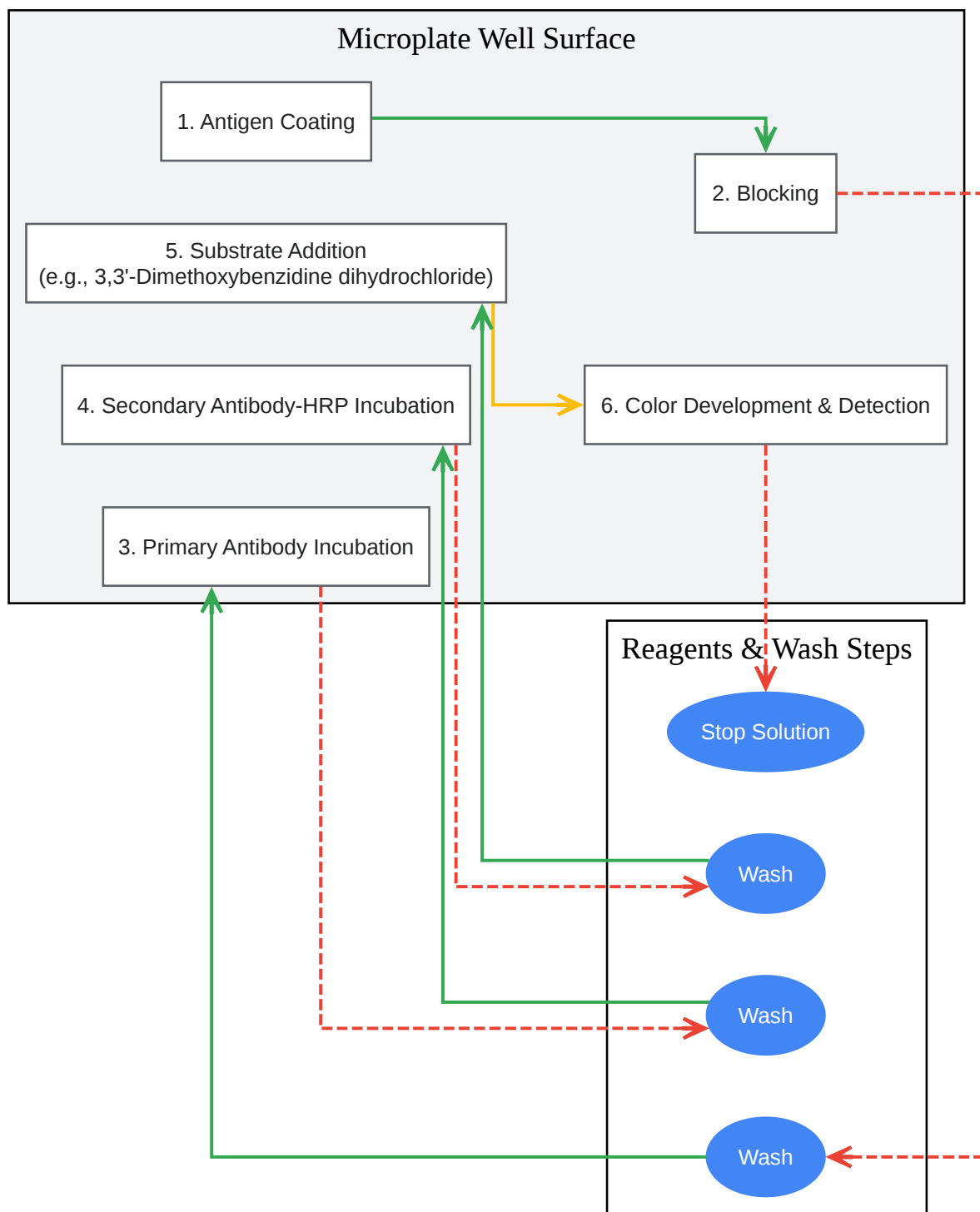
**3,3'-Dimethoxybenzidine dihydrochloride** is the dihydrochloride salt of 3,3'-dimethoxybenzidine (also known as o-dianisidine). The addition of two hydrochloride moieties increases its solubility in aqueous solutions, a desirable characteristic for a reagent used in biological buffers. Its key quantitative properties are summarized below.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>18</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>
IUPAC Name	dihydrogen 3,3'-dimethoxy-[1,1'-biphenyl]-4,4'-diamine dichloride[1]
Molecular Weight	317.21 g/mol
CAS Number	20325-40-0

## Application in Experimental Protocols: ELISA

**3,3'-Dimethoxybenzidine dihydrochloride** is a chromogenic substrate for the enzyme horseradish peroxidase (HRP). This property is extensively leveraged in Enzyme-Linked Immunosorbent Assays (ELISA) for the detection and quantification of antigens or antibodies. In the presence of HRP and a peroxide, it is oxidized to produce a colored product, allowing for colorimetric measurement.

While modern assays often use derivatives like 3,3',5,5'-Tetramethylbenzidine (TMB) due to enhanced sensitivity and safety, the underlying principle of the experimental workflow remains identical. The following diagram illustrates a typical indirect ELISA workflow where an HRP-conjugated secondary antibody is used, and a substrate like **3,3'-Dimethoxybenzidine dihydrochloride** would be introduced for signal generation.



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Caption: Indirect ELISA experimental workflow.

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## References

- 1. 184470050 [thermofisher.com]
- To cite this document: BenchChem. [3,3'-Dimethoxybenzidine dihydrochloride molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051592#3-3-dimethoxybenzidine-dihydrochloride-molecular-weight-and-formula]

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